

Personal protective equipment for handling Ethyl 2-(dimethylamino)acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Ethyl 2-(dimethylamino)acetate**

Cat. No.: **B1347004**

[Get Quote](#)

Essential Safety and Handling Guide for Ethyl 2-(dimethylamino)acetate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Ethyl 2-(dimethylamino)acetate** (CAS No: 1421-89-2). The following information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 2-(dimethylamino)acetate is a flammable liquid and vapor that can cause skin irritation, and serious eye irritation, and may cause an allergic skin reaction. Some sources indicate it may cause severe skin burns and eye damage. It is crucial to use appropriate personal protective equipment to minimize exposure.

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or eyeglasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166. [1] [2]	To prevent eye contact which can cause serious irritation or burns. [1]
Skin Protection	Wear appropriate protective gloves (e.g., butyl-rubber with a breakthrough time of 480 min and 0.7 mm thickness) and protective clothing to prevent skin exposure. [1] [3]	To prevent skin contact which can cause irritation, burns, or allergic reactions. [1] [4]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded, if irritation is experienced, or when vapors/aerosols are generated. [1] [5]	To prevent inhalation of vapors which can cause respiratory tract irritation. [1] [5]

Operational Plan for Safe Handling

Adherence to a strict operational workflow is paramount when handling **Ethyl 2-(dimethylamino)acetate**.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible and in close proximity to the workstation.[\[5\]](#)
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[5\]](#)
 - Remove all potential ignition sources, such as open flames, hot surfaces, and sparks.[\[1\]](#)

- Use spark-proof tools and explosion-proof equipment.[1][6]
- Ground and bond containers when transferring the material to prevent static discharge.[6]
- Handling:
 - Avoid all direct contact with the chemical. Do not get it in your eyes, on your skin, or on your clothing.[2][5]
 - Do not breathe in gas, fumes, vapor, or spray.[5]
 - Wear the recommended personal protective equipment at all times.
 - Wash hands and any exposed skin thoroughly after handling.[1][6]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammables.[1][6]
 - Keep away from incompatible materials such as strong oxidizing agents, strong bases, and reducing agents.[1][2]
 - Store in a locked-up area accessible only to qualified or authorized personnel.[3]

Disposal Plan

Proper disposal of **Ethyl 2-(dimethylamino)acetate** and its containers is critical to prevent environmental contamination and ensure safety.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Leave the chemical in its original container. Do not mix it with other waste.
 - For spills, absorb the material with an inert substance like vermiculite, sand, or earth and place it in a suitable, closed container for disposal.[5]

- Container Handling:
 - Handle uncleaned, empty containers as you would the product itself.
- Final Disposal:
 - Dispose of the waste material through an approved waste disposal plant.[\[1\]](#)
 - All disposal practices must be in accordance with national and local regulations. Do not let the chemical enter drains or the environment.[\[1\]](#)[\[5\]](#)

Quantitative Data

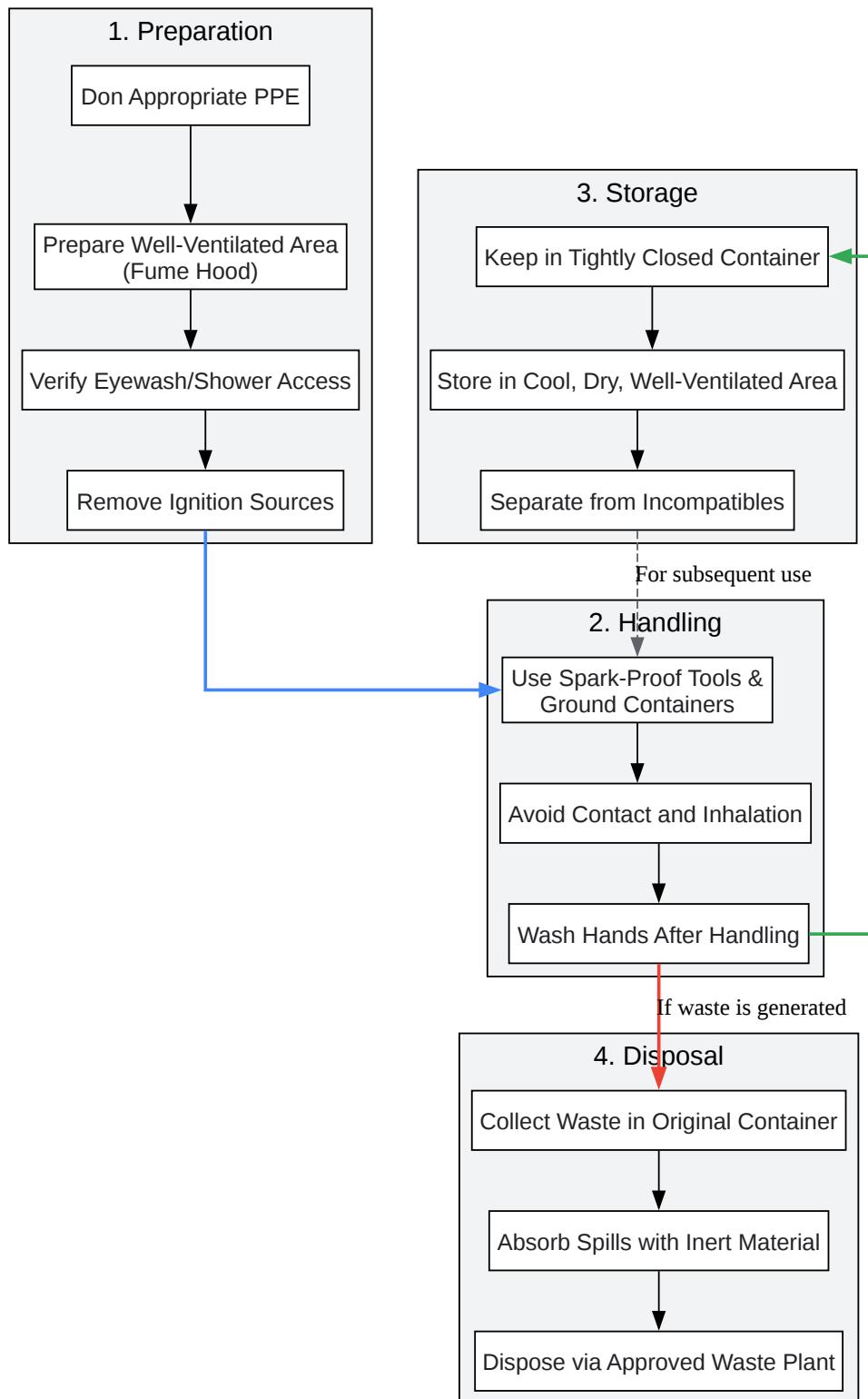
The following table summarizes key quantitative information for **Ethyl 2-(dimethylamino)acetate**.

Property	Value
Molecular Formula	C6H13NO2
Molecular Weight	131.17 g/mol [7]
CAS Number	1421-89-2 [6]
Density	0.93 g/cm ³ [8]
Boiling Point	188°C at 760mmHg [9]
Flash Point	61.8°C [9]
Refractive Index	1.42 [8]

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Ethyl 2-(dimethylamino)acetate**, from preparation to disposal.

Safe Handling Workflow for Ethyl 2-(dimethylamino)acetate



[Click to download full resolution via product page](#)

Caption: Logical workflow for safely handling Ethyl 2-(dimethylamino)acetate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. arkema.com [arkema.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. 2-Dimethylaminoethyl acetate(1421-89-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. Dimethylaminoethyl acetate | C6H13NO2 | CID 15013 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. labproinc.com [labproinc.com]
- 9. ethyl 2-(diethylamino)acetate | CAS#:2644-21-5 | Chemsoc [chemsoc.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Ethyl 2-(dimethylamino)acetate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1347004#personal-protective-equipment-for-handling-ethyl-2-dimethylamino-acetate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com